

# Safety data sheet (SDS) for (S)-1-(2-Chlorophenyl)ethanamine HCl

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## Compound of Interest

Compound Name: (S)-1-(2-Chlorophenyl)ethanamine

CAS No.: 68285-26-7

Cat. No.: B3024606

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Technical Safety & Handling Guide: **(S)-1-(2-Chlorophenyl)ethanamine** Hydrochloride

## Executive Summary

This technical guide provides an in-depth operational framework for the handling, storage, and application of **(S)-1-(2-Chlorophenyl)ethanamine** Hydrochloride. Unlike standard Safety Data Sheets (SDS), this document bridges the gap between regulatory compliance and practical laboratory execution. It specifically addresses the biphasic hazard profile of this compound: relatively stable as a hydrochloride salt, but acutely hazardous upon neutralization to its free-base form—a standard workflow in pharmaceutical synthesis.

## Part 1: Chemical Identity & Molecular Architecture[1]

This compound is a chiral primary amine salt, utilized primarily as a resolving agent and a scaffold in the synthesis of serotonin receptor modulators and agrochemicals.

| Parameter         | Technical Specification  |
|-------------------|--|
| Product Name      | (S)-1-(2-Chlorophenyl)ethanamine Hydrochloride   |
| Synonyms          | (S)-2-Chloro- $\alpha$ -methylbenzylamine HCl; (S)-1-(2-Chlorophenyl)ethylamine HCl    |
| CAS Number        | 1398109-11-9 (Salt specific); 68285-26-7 (Free Base)                                   |
| Molecular Formula | C <sub>8</sub> H <sub>10</sub> ClN · HCl   |
| Molecular Weight  | 192.09 g/mol (Salt); 155.63 g/mol (Free Base)  |
| Chirality         | (S)-Enantiomer. High susceptibility to racemization under strong basic/thermal stress. |
| Physical State    | White to off-white crystalline solid.  |
| Solubility        | High in Water, Methanol, DMSO; Low in Hexanes, Toluene.                                |



*Critical Mechanistic Insight: The hydrochloride salt stabilizes the amine, preventing oxidation and carbamate formation (reaction with atmospheric CO<sub>2</sub>). However, for nucleophilic substitution reactions, the salt must be neutralized. This transition from hydrophilic salt to lipophilic free base alters the toxicity profile from "Irritant" to "Corrosive/Toxic."*

## Part 2: Comprehensive Hazard Assessment (GHS)

The hazard classification depends entirely on the state of the molecule. The data below reflects the Hydrochloride Salt as supplied, with a caveat for the generated free base.

### GHS Classification (HCl Salt)

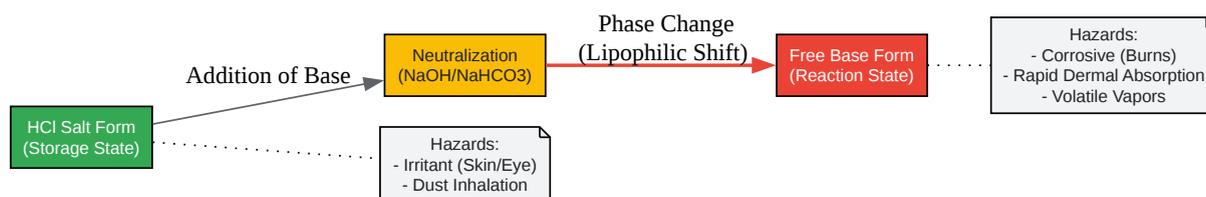
- Signal Word:WARNING
- Acute Toxicity (Oral): Category 4 (H302)[1]
- Skin Corrosion/Irritation: Category 2 (H315)[1]
- Serious Eye Damage/Irritation: Category 2A (H319)
- STOT - Single Exposure: Category 3 (Respiratory System) (H335)

## GHS Classification (Generated Free Base)

- Signal Word:DANGER
- Skin Corrosion: Category 1B (H314) - Causes severe skin burns.[2]
- Acute Toxicity: Category 3 (Oral/Dermal).

## Visualized Hazard Hierarchy

The following diagram illustrates the escalation of risk during standard processing.



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Figure 1: Hazard Escalation Pathway. Note the transition from dust hazards (Salt) to corrosive/absorption hazards (Free Base).

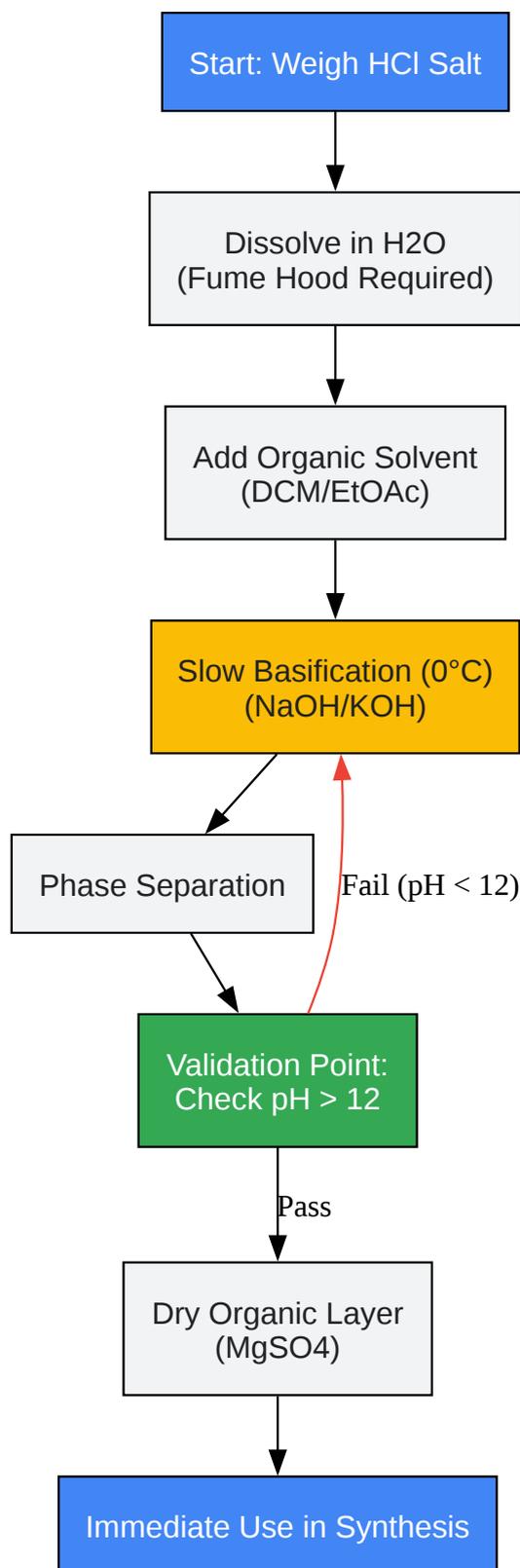
## Part 3: Safe Handling & Engineering Controls

### The "Self-Validating" Handling Protocol

To ensure both safety and enantiomeric purity, follow this closed-loop workflow. This system validates the compound's state before and after handling.

Protocol: Safe Neutralization & Extraction

- Dissolution: Dissolve HCl salt in water (Endothermic process; ensure complete solvation).
- Biphasic Setup: Add DCM or EtOAc before adding base to capture the free amine immediately, minimizing vapor release.
- Basification: Add 1M NaOH dropwise at 0°C. Validation: Check pH of aqueous layer > 12.
- Separation: Extract organic layer.[3]
- Drying: Use MgSO<sub>4</sub> (anhydrous). Avoid prolonged exposure to air to prevent carbamate formation.



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Figure 2: Operational workflow for converting the salt to free base safely.

## PPE Selection Logic

- Gloves:
  - For HCl Salt: Nitrile (0.11 mm) is sufficient for solid handling.
  - For Free Base/Solvent Mixtures: Double-gloving required. Laminate film (Silver Shield) under Nitrile is recommended if using DCM, as the lipophilic amine in DCM penetrates standard nitrile rapidly [1].
- Respiratory:
  - Solid: N95/P2 particulate filter if dust is generated.
  - Liquid/Free Base: Half-mask with ABEK1 (Organic Vapor/Acid Gas) cartridges if working outside a fume hood (not recommended).

## Part 4: Emergency Response Protocols

| Scenario                 | Immediate Action  | Scientific Rationale  |
|--------------------------|---|---|
| Eye Contact (Salt)       | Rinse 15 min.[1] Isotonic saline preferred.                           | Salt is hypertonic; rapid rinsing prevents osmotic damage to cornea.              |
| Skin Contact (Free Base) | Drench with PEG-400 or water. Soap essential.                         | Free base is lipophilic; water alone may bead off. PEG/Soap emulsifies the amine. |
| Inhalation               | Move to fresh air.[4][1][5][6][7][8] 100% O <sub>2</sub> if dyspneic. | Amines cause bronchospasm. Oxygen support counteracts hypoxia.                    |
| Spill (Solid)            | HEPA Vacuum. Do not sweep (dust).                                     | Prevents aerosolization of irritant particles.                                    |
| Spill (Liquid)           | Absorb with Vermiculite. Do not use sawdust.                          | Sawdust + Amines can be exothermic/flammable.                                     |

## Part 5: Analytical Validation (Quality Assurance)

To ensure the safety of the downstream chemistry, the enantiomeric excess (ee%) must be verified, as the (R)-enantiomer may have different toxicological or pharmacological properties.

Recommended Method: Chiral HPLC

- Column: Chiralpak IA or IC (Immobilized Amylose/Cellulose).
- Mobile Phase: Hexane : IPA : Diethylamine (90:10:0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 210 nm (Phenyl ring absorption).
- Acceptance Criteria: >98% ee.

## References

- National Institutes of Health (PubChem). (2025). 1-(2-Chlorophenyl)ethanamine Compound Summary. Retrieved from [\[Link\]](#)
- ECHA (European Chemicals Agency). (2024). Registration Dossier: (1S)-1-(2-chlorophenyl)ethan-1-amine. Retrieved from [\[Link\]](#)

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## Sources

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